

Comprehensive Technical Guide: (R)-Acebutolol Hydrochloride Chemical and Physical Properties

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Compound of Interest

Compound Name: Acebutolol hydrochloride, (R)-

CAS No.: 96450-13-4

Cat. No.: B12781101

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Executive Summary

Acebutolol hydrochloride is a well-characterized, orally active β_1 -adrenergic receptor antagonist utilized in the management of hypertension and cardiac arrhythmias[1]. However, acebutolol is administered clinically as a racemate. Advanced pharmacological profiling reveals a distinct stereospecific dichotomy: while the (S)-enantiomer is predominantly responsible for the β -adrenoceptor blocking activity, the (R)-enantiomer exhibits pronounced membrane-stabilizing (quinidine-like) effects[2].

This whitepaper provides an in-depth technical analysis of (R)-Acebutolol hydrochloride, detailing its physicochemical properties, asymmetric synthesis pathways, and the analytical methodologies required for rigorous chiral resolution.

Chemical Identity & Physicochemical Profiling

Understanding the fundamental physicochemical properties of (R)-Acebutolol HCl is critical for formulation development and pharmacokinetic modeling. The molecule features a secondary amine, an ether linkage, and an amide moiety, which collectively dictate its solubility, ionization, and interaction with chiral selectors.

Core Properties Summary

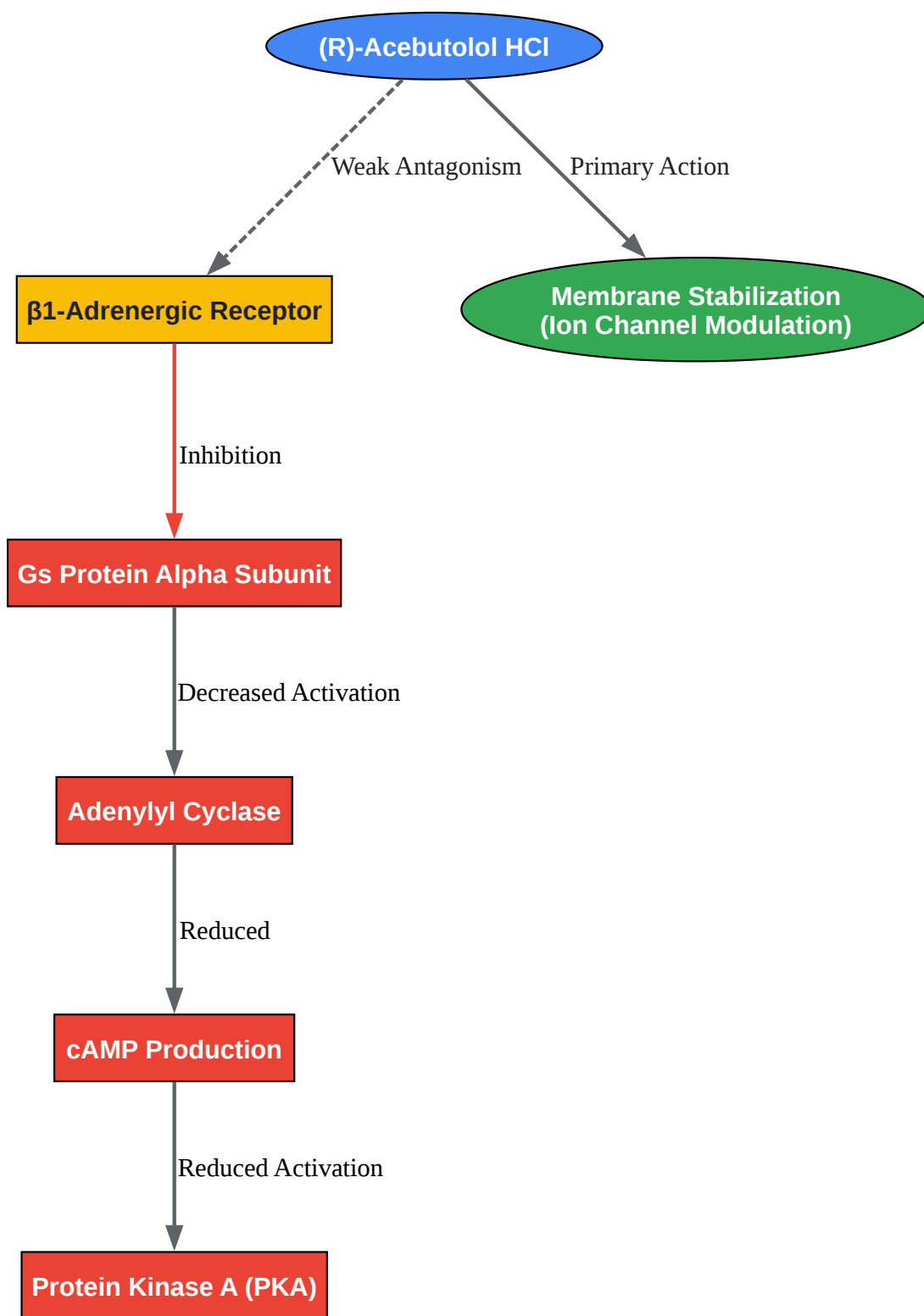
The following table synthesizes the critical quantitative data for the (R)-enantiomer hydrochloride salt.

Property	Value	Causality / Significance
IUPAC Name	N-[3-acetyl-4-[(2R)-2-hydroxy-3-(propan-2-ylamino)propoxy]phenyl]butanamide;hydrochloride	Defines the absolute (R)-configuration at the chiral center[3].
Molecular Formula	C18H29ClN2O4	Includes the HCl salt essential for aqueous solubility[3].
Molecular Weight	372.9 g/mol	Standardized mass for stoichiometric calculations[3].
pKa (Basic)	~9.46 - 9.52	The secondary amine is protonated at physiological pH, ensuring high aqueous solubility[4][5].
LogP (Free Base)	1.71	Indicates moderate lipophilicity, facilitating intestinal absorption while limiting excessive CNS penetration[5].
Melting Point	141 - 145 °C	Reflects the crystalline lattice energy of the hydrochloride salt[4].
Solubility	Freely soluble in water	Driven by the ionized hydrochloride salt form; critical for oral bioavailability[4].

Stereospecific Pharmacodynamics

The therapeutic efficacy of racemic acebutolol is a composite of its enantiomers. The (R)-enantiomer demonstrates a unique interaction profile at the cellular membrane. While it

possesses weak affinity for the β 1-adrenergic receptor compared to its (S)-counterpart, (R)-acebutolol is primarily responsible for the drug's membrane-stabilizing activity[2]. This is achieved through the modulation of myocardial ion channels, independent of the classical Gs-protein coupled adenylate cyclase pathway.



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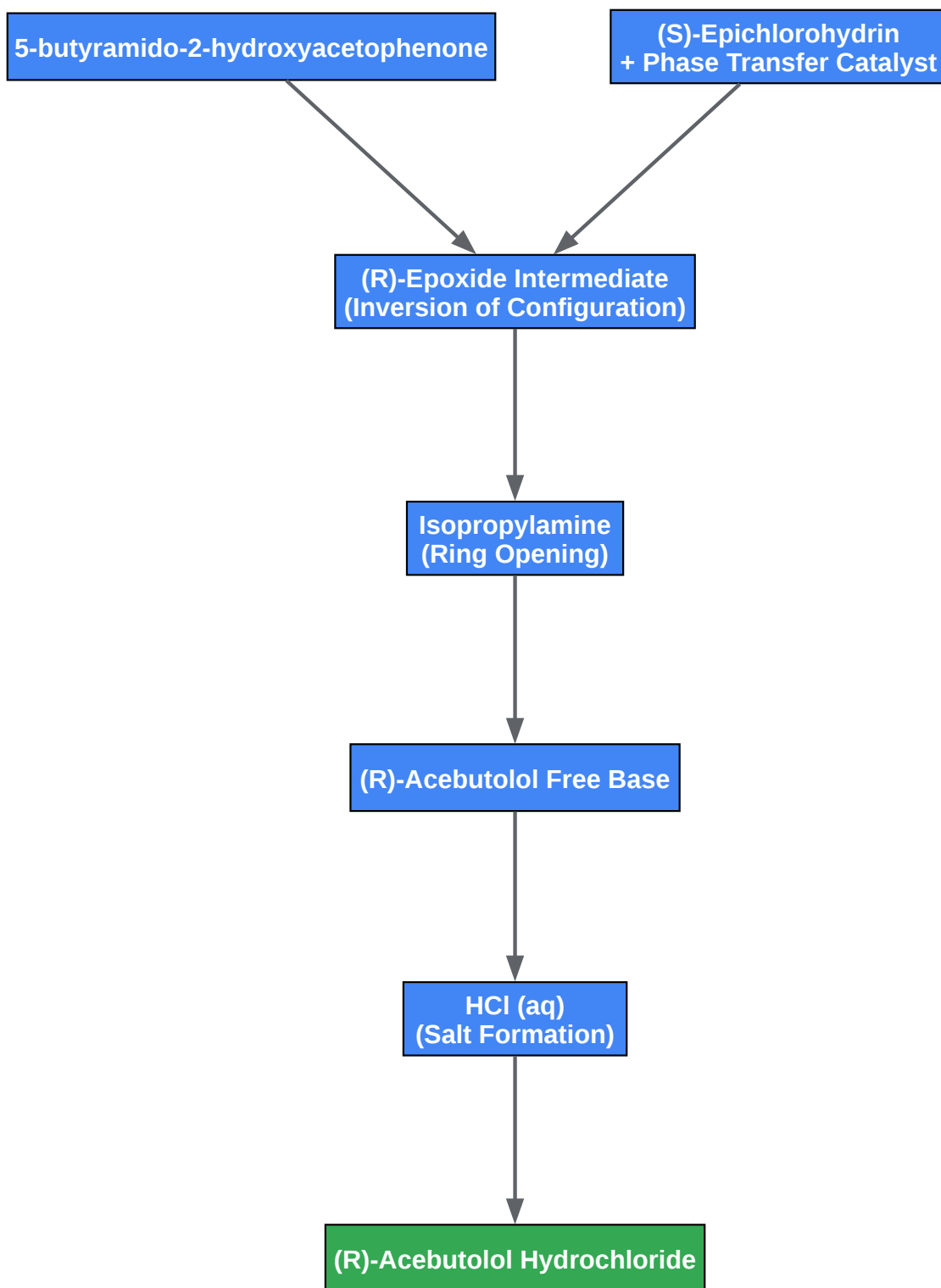
Pharmacological Modalities of (R)-Acebutolol at the Cellular Level.

Asymmetric Synthesis Methodology

To isolate the membrane-stabilizing effects of (R)-acebutolol for targeted research, enantiopure synthesis is required. The most efficient route avoids late-stage chiral resolution by employing an asymmetric synthesis strategy utilizing a chiral pool precursor^[6].

Mechanistic Causality

The synthesis relies on the stereospecific S_N2 nucleophilic attack of a phenoxide ion on a chiral epichlorohydrin. To obtain the (R)-enantiomer of acebutolol, one must paradoxically start with (S)-epichlorohydrin. The phenoxide oxygen attacks the less sterically hindered terminal carbon of the epoxide, followed by ring closure and displacement of the chloride ion. This sequence results in a strict inversion of configuration at the chiral center^[6].



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Asymmetric Synthesis Workflow of (R)-Acebutolol Hydrochloride.

Step-by-Step Synthesis Protocol

This protocol is designed as a self-validating system; intermediate pH checks and final HPLC analyses ensure stereochemical integrity.

- Epoxidation (Inversion Step):
 - Dissolve 5-butyramido-2-hydroxyacetophenone in a 2-5 wt% sodium hydroxide solution.
 - Introduce a phase transfer catalyst (e.g., benzyltrimethylammonium chloride) at 0.001–0.02 molar equivalents. The biphasic system is critical to localize the phenoxide at the interface[6].
 - Add 4-7 molar equivalents of (S)-epichlorohydrin dropwise. Maintain the reaction at ambient temperature until complete consumption of the starting material is observed via TLC.
- Amination (Ring Opening):
 - Isolate the resulting (R)-epoxide intermediate. Dissolve in excess isopropylamine (acting as both reactant and solvent) with a catalytic amount of water.
 - React at 10–30 °C for 8 hours. The regioselective attack of the amine on the terminal epoxide carbon preserves the (R)-configuration[6].
 - Distill off the excess isopropylamine under reduced pressure.
- Hydrochloride Salt Formation:
 - Resuspend the crude (R)-acebutolol free base in distilled water.
 - Add 37 wt% hydrochloric acid dropwise until the pH reaches 1.0–2.0 to fully protonate the secondary amine[6].
 - Filter the solution, then adjust the filtrate pH to 10–12 using 2 wt% NaOH to precipitate the purified solid, which is then re-dissolved in an organic solvent and treated with anhydrous HCl gas to crystallize the final (R)-Acebutolol Hydrochloride[6].

- Validation:
 - Confirm optical purity using HPLC equipped with a chiral stationary phase (e.g., Chiralcel OD-H). The target enantiomeric excess (e.e.) should exceed 92%[\[6\]](#).

Analytical Enantioseparation via NACE

Validating the purity of (R)-acebutolol requires high-resolution analytical techniques.

Nonaqueous Capillary Electrophoresis (NACE) combined with anionic cyclodextrin derivatives is the gold standard for this application[\[7\]](#).

The Causality of Nonaqueous Media

In aqueous environments, the hydration shell around the acebutolol molecule and the cyclodextrin cavity can hinder deep inclusion complexation. By replacing water with methanol, the dielectric constant and hydrogen-bonding network are fundamentally altered. Molecular modeling indicates that in methanolic Background Electrolyte (BGE), (R)-acebutolol adopts a highly specific "up" conformation when interacting with heptakis(2,3-di-O-methyl-6-sulfo)- β -cyclodextrin (HDMS- β -CD), significantly enhancing the binding affinity and chiral resolution compared to aqueous systems[\[7\]](#).

Step-by-Step NACE Protocol

- BGE Preparation: Prepare a nonaqueous background electrolyte consisting of 100% methanol. Add HDMS- β -CD as the chiral selector.
- Ion-Pairing Addition: To enhance synergistic separation, add an ion-pairing reagent such as (+)-S-camphorsulfonate to the methanolic BGE. The absence of this reagent severely reduces enantiomeric resolution[\[8\]](#).
- Capillary Conditioning: Flush a fused-silica capillary (e.g., 50 μ m ID x 40 cm) sequentially with 0.1 M methanolic NaOH, pure methanol, and finally the prepared BGE.
- Sample Injection & Separation: Inject the (R)-acebutolol HCl sample hydrodynamically. Apply a separation voltage (typically 15-25 kV). The nonaqueous media ensures lower Joule heating, allowing for higher field strengths and faster analysis times[\[9\]](#).

- Detection: Monitor UV absorbance at 214 nm or 254 nm. The (R)-enantiomer will migrate based on its specific complexation constant with the HDMS- β -CD cavity.

Conclusion

(R)-Acebutolol hydrochloride represents a vital stereoisomer in cardiovascular pharmacology, distinguished by its membrane-stabilizing properties rather than classical β -blockade. By leveraging stereospecific SN2 synthesis pathways and advanced nonaqueous capillary electrophoresis, researchers can accurately synthesize, isolate, and validate this specific enantiomer. Adhering to the physicochemical parameters and protocols outlined in this guide ensures high-fidelity data generation in subsequent pharmacokinetic and pharmacodynamic evaluations.

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